

4,6-Dibromopyrimidine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4,6-Dibromopyrimidine

Cat. No.: B1319750

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4,6-Dibromopyrimidine** (CAS No. 36847-10-6), a key intermediate in pharmaceutical research and development. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining a safe laboratory environment.

Hazard Identification and Classification

4,6-Dibromopyrimidine is classified as a hazardous substance. The primary hazards are associated with oral toxicity and severe eye damage.^[1]

GHS Classification:^[1]

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Serious Eye Damage (Category 1): Causes serious eye damage.
- Skin Irritation (Category 2): Causes skin irritation.^[2]

Signal Word: Danger^[1]

Hazard Statements:^[1]

- H302: Harmful if swallowed.

- H315: Causes skin irritation.[\[2\]](#)
- H318: Causes serious eye damage.
- H319: Causes serious eye irritation.[\[2\]](#)

Precautionary Statements:[\[1\]](#)[\[2\]](#)

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/ eye protection/ face protection.
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P354 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P317: Get medical help.
- P332 + P313: If skin irritation occurs: Get medical advice/ attention.
- P337 + P313: If eye irritation persists: Get medical advice/ attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.
- P501: Dispose of contents/ container to an approved waste disposal plant.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4,6-Dibromopyrimidine** is provided in the table below.

Property	Value
Molecular Formula	C ₄ H ₂ Br ₂ N ₂
Molecular Weight	237.88 g/mol
Appearance	White to Orange to Green powder to crystal
CAS Number	36847-10-6

Source: PubChem, Labscoop[1][3]

Toxicological Data

Detailed quantitative toxicological data such as LD50 and exposure limits for **4,6-Dibromopyrimidine** are not readily available in published literature. The GHS classification of Acute Toxicity Category 4 (Oral) indicates that it is harmful if swallowed.[1] The primary toxicological concerns are acute oral toxicity and severe eye damage.

Experimental Protocols

Safe Handling Protocol

Objective: To outline the standard procedure for the safe handling of **4,6-Dibromopyrimidine** in a laboratory setting.

Materials:

- **4,6-Dibromopyrimidine** solid
- Appropriate solvents (as required by the experimental procedure)
- Analytical balance
- Spatula
- Weighing paper or boat
- Glassware (beakers, flasks, etc.)

- Fume hood
- Personal Protective Equipment (PPE): safety goggles, face shield, chemical-resistant gloves (nitrile or neoprene), lab coat.

Procedure:

- Preparation: Before handling, ensure that a chemical fume hood is operational and the work area is clean and uncluttered. Locate the nearest eyewash station and safety shower.
- Personal Protective Equipment (PPE): Don the appropriate PPE, including a lab coat, safety goggles, a face shield, and chemical-resistant gloves.
- Weighing: Conduct all weighing operations within a chemical fume hood to minimize inhalation exposure. Place a weighing paper or boat on the analytical balance and tare. Carefully transfer the desired amount of **4,6-Dibromopyrimidine** using a clean spatula. Avoid generating dust.
- Transfer and Dissolution: If preparing a solution, add the weighed solid to the appropriate glassware inside the fume hood. Slowly add the solvent and stir until fully dissolved.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Clean all contaminated surfaces and equipment.
- Storage: Store **4,6-Dibromopyrimidine** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials and light.

Spill Cleanup Protocol

Objective: To provide a safe and effective procedure for cleaning up a small spill of solid **4,6-Dibromopyrimidine**.

Materials:

- Spill kit containing:
 - Absorbent pads or sand

- Broom and dustpan (plastic or other non-sparking material)
- Sealable plastic bags for waste disposal
- Hazardous waste labels
- Personal Protective Equipment (PPE): safety goggles, face shield, chemical-resistant gloves, lab coat, and if necessary, a respirator with an appropriate cartridge.

Procedure:

- Evacuate and Isolate: Immediately alert others in the vicinity of the spill. Evacuate the immediate area. If the spill is large or if there is a risk of airborne dust, restrict access to the area.
- Assess the Spill: Evaluate the extent of the spill and the potential hazards. For small, contained spills of solid material, proceed with cleanup. For large or uncontained spills, contact the institution's Environmental Health and Safety (EHS) department.
- Don PPE: Wear appropriate PPE from the spill kit.
- Containment and Cleanup: Gently sweep the solid **4,6-Dibromopyrimidine** into a dustpan. Avoid creating dust. Alternatively, cover the spill with a dry absorbent material like sand to prevent it from becoming airborne before sweeping.
- Waste Collection: Carefully transfer the spilled material and any contaminated absorbent into a sealable plastic bag.
- Decontamination: Wipe the spill area with a damp cloth or paper towel. Place the used cleaning materials into the waste bag.
- Waste Disposal: Seal the bag, attach a hazardous waste label with the contents clearly identified, and dispose of it according to institutional and local regulations for halogenated organic waste.
- Post-Cleanup: Remove and dispose of contaminated PPE in the hazardous waste bag. Wash hands thoroughly with soap and water.

Waste Disposal Protocol

Objective: To outline the proper procedure for the disposal of **4,6-Dibromopyrimidine** waste.

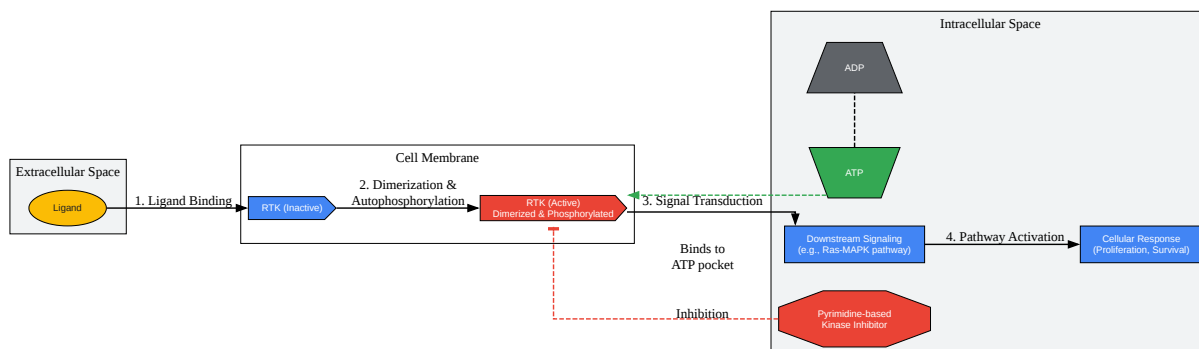
Procedure:

- **Waste Segregation:** Collect all waste containing **4,6-Dibromopyrimidine**, including unused product, contaminated materials, and solutions, in a designated and clearly labeled hazardous waste container. As a halogenated organic compound, it should be segregated from non-halogenated waste streams.
- **Container Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name "**4,6-Dibromopyrimidine**".
- **Storage of Waste:** Store the waste container in a designated satellite accumulation area, away from incompatible materials. Keep the container tightly sealed.
- **Disposal:** Arrange for the disposal of the hazardous waste through the institution's EHS department or a licensed chemical waste disposal company, in accordance with all local, state, and federal regulations.

Visualizations

Signaling Pathway: Inhibition of Receptor Tyrosine Kinase (RTK) Signaling

4,6-Dibromopyrimidine serves as a scaffold for synthesizing kinase inhibitors. The diagram below illustrates a generic Receptor Tyrosine Kinase (RTK) signaling pathway and the mechanism of action of a competitive kinase inhibitor.

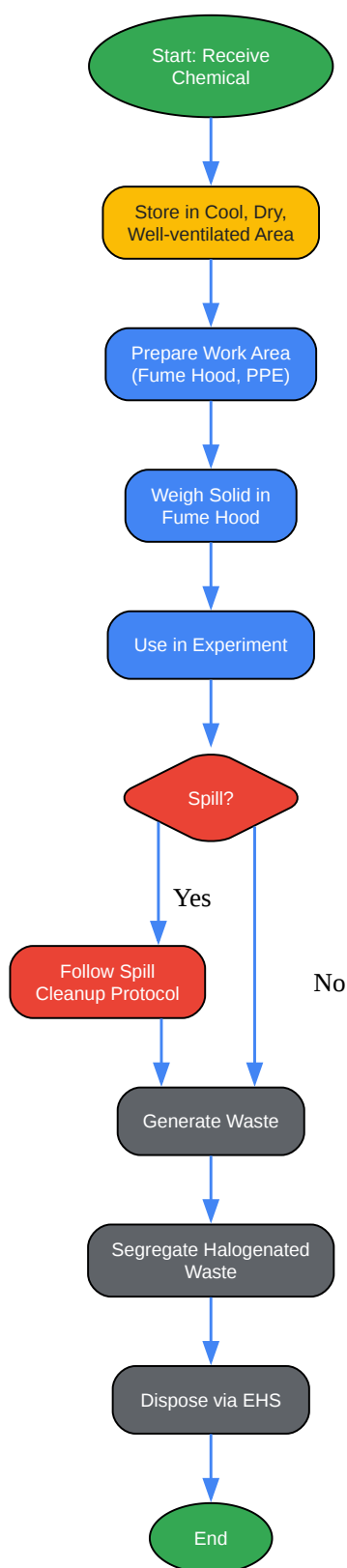


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Caption: Mechanism of RTK inhibition by a pyrimidine-based drug.

Experimental Workflow: Handling 4,6-Dibromopyrimidine

The following diagram outlines the standard workflow for handling **4,6-Dibromopyrimidine** from receipt to disposal.

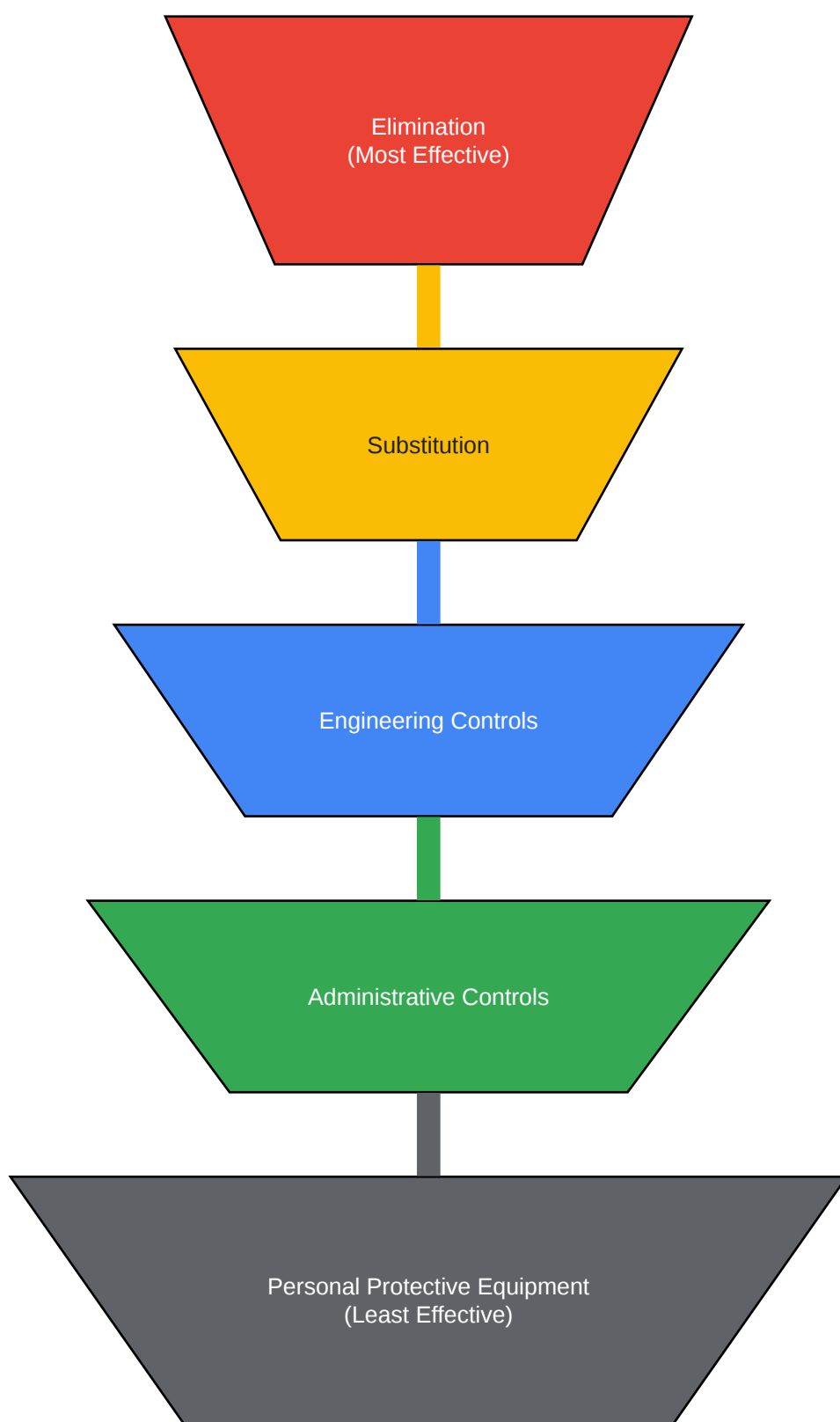


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Caption: Standard laboratory workflow for **4,6-Dibromopyrimidine**.

Logical Relationships: Hierarchy of Safety Controls

This diagram illustrates the hierarchy of controls for mitigating risks associated with handling hazardous chemicals like **4,6-Dibromopyrimidine**. The most effective controls are at the top.



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Caption: Hierarchy of controls for chemical safety.

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